

Managing air and moisture sensitivity of 5-Formylnicotinonitrile

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Compound of Interest

Compound Name: 5-Formylnicotinonitrile

Cat. No.: B112920

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Technical Support Center: Managing 5-Formylnicotinonitrile

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on managing the air and moisture sensitivity of **5-Formylnicotinonitrile**. Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring the reliability of experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **5-Formylnicotinonitrile**, and why is its handling critical?

A1: **5-Formylnicotinonitrile** (CAS No. 70416-53-4) is a chemical intermediate featuring a pyridine ring, a nitrile group, and an aldehyde group.^[1] These functional groups make it susceptible to degradation in the presence of air and moisture, potentially leading to impurities that can compromise experimental results. Proper handling and storage are therefore essential to maintain its purity and reactivity.

Q2: What are the primary degradation pathways for **5-Formylnicotinonitrile**?

A2: Based on the functional groups present, the two primary degradation pathways are:

- **Oxidation:** The aldehyde group is susceptible to oxidation to a carboxylic acid (5-Carboxynicotinonitrile) upon exposure to air (oxygen).

- Hydration/Hydrolysis: The nitrile group can react with water (moisture) to first form an amide (5-Formylnicotinamide) and subsequently hydrolyze further to a carboxylic acid (5-Formylnicotinic acid).

Q3: How should I store **5-Formylnicotinonitrile**?

A3: To minimize degradation, **5-Formylnicotinonitrile** should be stored in a refrigerator.^[1] The container should be tightly sealed and stored under an inert atmosphere (e.g., argon or nitrogen). It is advisable to aliquot the compound into smaller, single-use quantities to avoid repeated exposure of the bulk material to the atmosphere.

Q4: What are the signs of degradation?

A4: A visual inspection of the compound can be informative. **5-Formylnicotinonitrile** is typically a white to yellow or brown solid.^[1] A significant change in color or texture may indicate degradation. For a more definitive assessment, analytical techniques such as NMR, HPLC, or LC-MS can be used to identify impurities.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent Reaction Yields	Degradation of 5-Formylnicotinonitrile due to improper handling or storage.	- Use a fresh bottle of the reagent or a newly opened vial. - Ensure all handling is performed under an inert atmosphere. - Purify the compound before use if degradation is suspected.
Appearance of Unexpected Peaks in Analytical Data (NMR, LC-MS)	Formation of degradation products (e.g., carboxylic acid, amide).	- Compare your data with the expected degradation products. - Follow the strict handling protocol to prevent further degradation. - Consider if reaction conditions (e.g., presence of water) are causing in-situ degradation.
Compound Appears Clumped or Discolored	Absorption of moisture and/or oxidation.	- Do not use the compound if significant degradation is suspected. - If the material is critical, it may be possible to purify it, but resynthesis might be a better option for ensuring high purity.

Experimental Protocols

Protocol 1: Handling and Weighing 5-Formylnicotinonitrile

- Preparation: Move the sealed container of **5-Formylnicotinonitrile** from the refrigerator to a desiccator and allow it to warm to room temperature before opening. This prevents condensation of moisture onto the cold solid.
- Inert Atmosphere: Perform all manipulations inside a glove box or under a steady stream of an inert gas (argon or nitrogen).

- **Weighing:** Use a pre-tared, dry vial. Quickly transfer the desired amount of the solid to the vial and seal it immediately.
- **Storage of Aliquots:** Store the sealed vial in a desiccator inside a refrigerator.

Protocol 2: Preparing a Solution of 5-Formylnicotinonitrile

- **Solvent Preparation:** Use anhydrous solvents. If the solvent is not from a freshly opened bottle, it should be dried using appropriate methods (e.g., molecular sieves).
- **Dissolution:** Under an inert atmosphere, add the anhydrous solvent to the vial containing the pre-weighed **5-Formylnicotinonitrile**.
- **Mixing:** Gently swirl or sonicate the vial until the solid is completely dissolved.
- **Use:** Use the solution immediately. If short-term storage is necessary, keep it under an inert atmosphere and refrigerated.

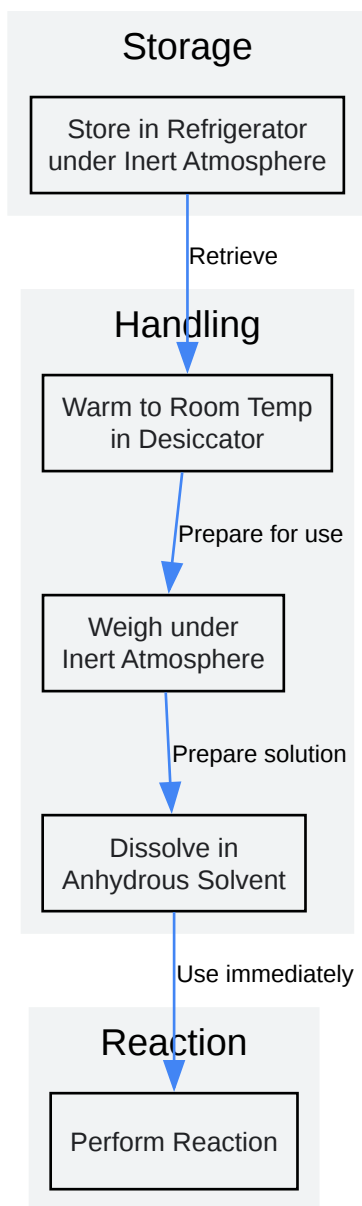
Quantitative Data Summary

While specific quantitative stability data for **5-Formylnicotinonitrile** is not extensively published, the following table summarizes its key properties and recommended storage conditions to mitigate degradation.

Property	Value	Reference
CAS Number	70416-53-4	[1]
Physical Form	White to yellow to brown solid	[1]
Storage Temperature	Refrigerator	[1]
Incompatible Materials	Strong oxidizing agents	[2]
Air Sensitivity	Yes	[2]

Visualizations

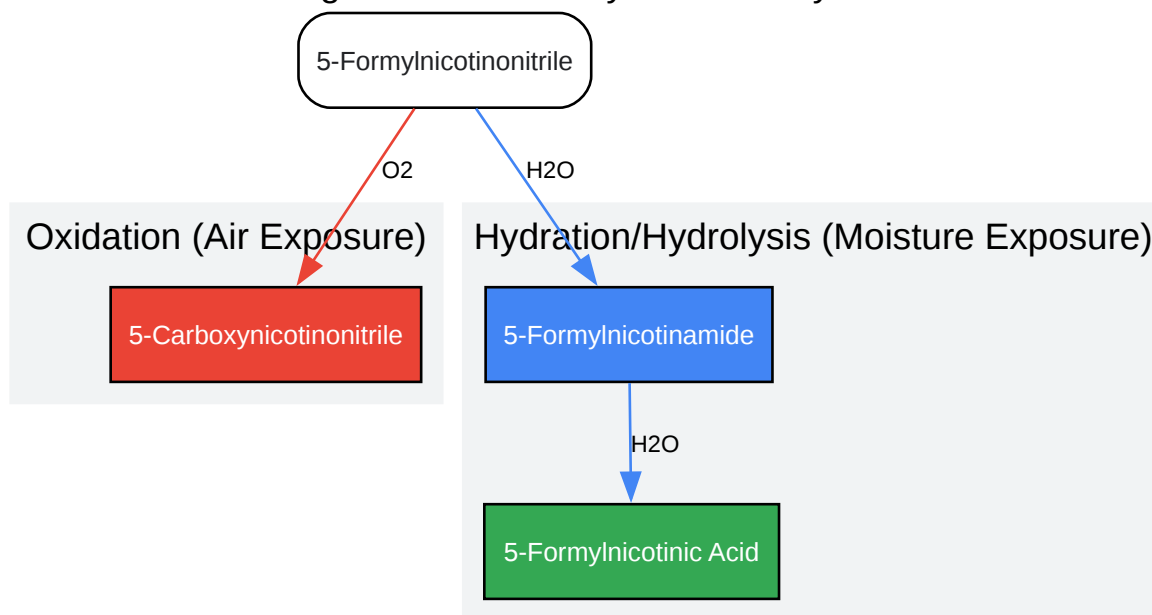
Experimental Workflow for Handling 5-Formylnicotinonitrile



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Caption: Workflow for handling air and moisture-sensitive **5-Formylnicotinonitrile**.

Potential Degradation Pathways of 5-Formylnicotinonitrile



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Caption: Potential degradation pathways of **5-Formylnicotinonitrile**.

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References

- 1. 5-Formylnicotinonitrile | 70416-53-4 [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
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